

tert-Butylsulfonic acid sodium salt CAS number and properties.

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Compound of Interest

Compound Name: *tert-Butylsulfonic acid sodium salt*

Cat. No.: B3178626

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An In-depth Technical Guide to **tert-Butylsulfonic Acid Sodium Salt**

This technical guide provides a comprehensive overview of **tert-Butylsulfonic acid sodium salt**, a versatile chemical reagent. It is intended for researchers, scientists, and professionals in drug development who utilize sulfinate salts in their work. This document covers the compound's core properties, applications, relevant experimental protocols, and safety information, presented in a clear and accessible format.

Core Properties and Identification

tert-Butylsulfonic acid sodium salt is a useful chemical compound with a variety of applications in research.^[1] Its fundamental properties are summarized below.

CAS Number: 69152-35-8^[1]^[2]^[3]

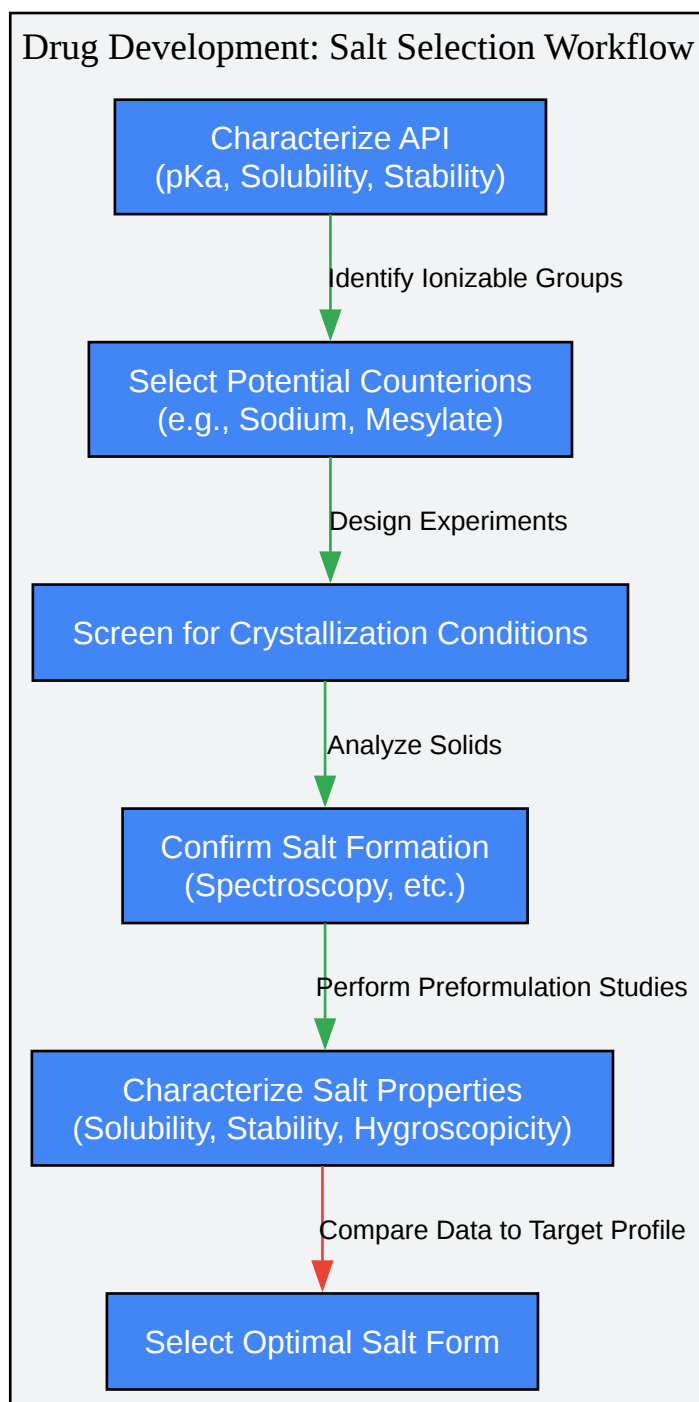
Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₄ H ₉ NaO ₂ S	[1] [2] [3]
Molecular Weight	144.17 g/mol	[3]
Physical Form	Solid	[3]
InChI Key	VOHJOJMSAGPWBW-UHFFFAOYSA-M	[3]
SMILES String	<chem>CC(C)(C)S(O[Na])=O</chem>	[3]

Applications in Research and Drug Development

tert-Butylsulfinic acid sodium salt serves as a valuable reagent in organic synthesis and is particularly noted for its role in modern synthetic methodologies.

- **C-H Activation:** It is suitable as a catalyst for C-H activation reactions, a powerful strategy for creating complex molecules by directly functionalizing carbon-hydrogen bonds.[\[3\]](#)
- **Late-Stage Functionalization:** The compound is part of the "Baran Sulfinate" toolbox, a collection of reagents ideal for the late-stage functionalization of nitrogen-containing heterocycles.[\[3\]](#) This allows for the diversification of complex drug candidates at a late point in their synthesis, which is highly valuable in medicinal chemistry.
- **Role of Sulfonate Salts in Pharmaceuticals:** While this compound is a sulfinate, the broader class of sulfonic acid salts is widely used in drug development to improve the physicochemical properties of active pharmaceutical ingredients (APIs).[\[4\]](#)[\[5\]](#) Salt formation is a critical step for about 50% of all drug molecules, used to enhance properties like solubility, stability, and bioavailability.[\[6\]](#)[\[7\]](#) Sodium is one of the most common counterions for weakly acidic drugs.[\[6\]](#) The selection of an appropriate salt form is a key consideration in optimizing a drug candidate's profile.[\[7\]](#)



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Caption: A generalized workflow for salt selection in pharmaceutical development.

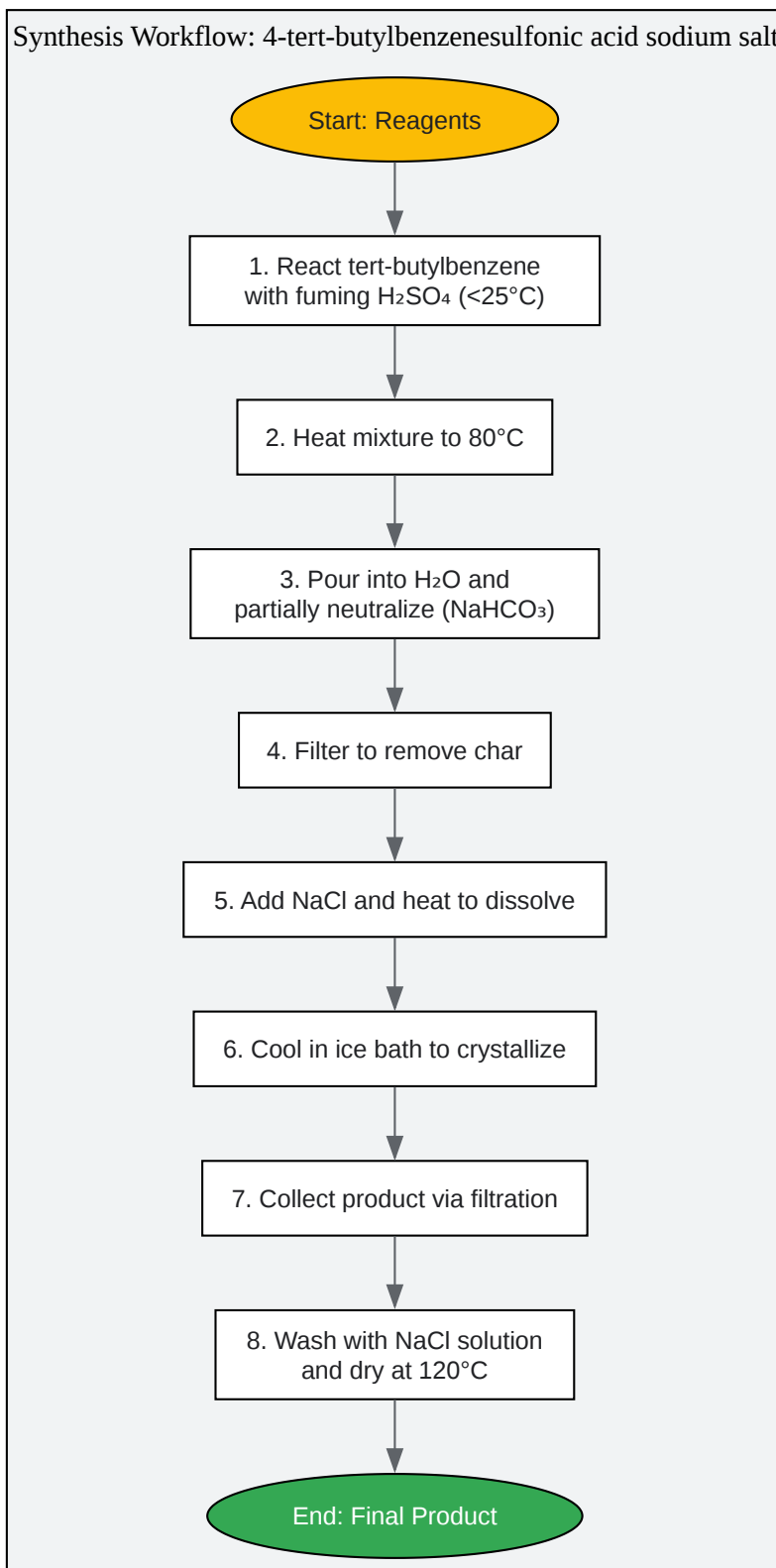
Experimental Protocols

Detailed experimental procedures are crucial for reproducible scientific outcomes. While a specific protocol for the synthesis of **tert-Butylsulfinic acid sodium salt** is not readily available in the provided search results, a representative procedure for a structurally related compound, 4-tert-butylbenzenesulfonic acid sodium salt, is outlined below to illustrate the general methodology.

Synthesis of 4-tert-butylbenzenesulfonic acid sodium salt[8]

- **Reaction Setup:** In a round-bottomed flask, slowly add 45 ml of fuming sulfuric acid (containing 15% sulfur trioxide) to 40 grams of tert-butylbenzene over 20 minutes.
- **Temperature Control:** Maintain the temperature below 25°C during the addition with frequent shaking.
- **Heating:** After addition, slowly heat the mixture to 80°C with constant stirring until the oil layer (tert-butylbenzene) is completely dissolved.
- **Quenching and Neutralization:** Pour the reaction mixture into 300 ml of water. Partially neutralize the acid by carefully adding 15 grams of sodium bicarbonate.
- **Filtration:** Filter the solution to remove any char particles.
- **Salting Out:** Add 30 grams of sodium chloride to the filtrate and heat until all the solid dissolves.
- **Crystallization and Collection:** Cool the solution thoroughly in an ice bath. Collect the resulting crystalline product by filtration.
- **Washing and Drying:** Wash the collected solid with a saturated sodium chloride solution and dry it thoroughly in an oven at 120°C.

Synthesis Workflow: 4-tert-butylbenzenesulfonic acid sodium salt



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Caption: Experimental workflow for the synthesis of a sulfonate salt.

Safety and Handling

Proper handling of chemical reagents is paramount for laboratory safety. The available data for **tert-Butylsulfonic acid sodium salt** indicates the following GHS hazard information.

Table 2: GHS Safety Information

Category	Information	Source
Pictogram	GHS07 (Exclamation Mark)	[3]
Signal Word	Warning	[3]
Hazard Statements	H319: Causes serious eye irritation.	[3]
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/ attention.	[3]
Storage Class	11: Combustible Solids	[3]

Users should always consult the full Safety Data Sheet (SDS) from their supplier before handling this chemical and use appropriate personal protective equipment (PPE), including safety goggles and gloves.[9] Ensure work is conducted in a well-ventilated area.[9]

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